

Application Note and Protocol: Preparation of Enalaprilat-D5 Stock and Working Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Enalaprilat D5

Cat. No.: B10799935

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Enalaprilat is the active diacid metabolite of the prodrug Enalapril, a potent inhibitor of the Angiotensin-Converting Enzyme (ACE).^{[1][2][3]} It is widely used in the management of hypertension and heart failure.^{[1][3]} In bioanalytical studies, particularly those employing Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), stable isotope-labeled internal standards are crucial for accurate and precise quantification of analytes in biological matrices. Enalaprilat-D5, a deuterated analog of Enalaprilat, serves as an ideal internal standard because it shares nearly identical physicochemical properties with the analyte, ensuring reliable correction for variability during sample preparation and instrument analysis.

This document provides detailed protocols for the preparation of Enalaprilat-D5 stock and working solutions for use in bioanalytical applications.

Materials and Reagents

- Enalaprilat-D5 powder
- Enalaprilat-D5 Sodium salt powder (optional, for aqueous stock)
- Dimethyl sulfoxide (DMSO), HPLC or ACS grade
- Methanol, HPLC grade

- Water, HPLC or Type I grade
- Acetonitrile, HPLC grade
- Formic Acid, analytical grade
- Analytical balance
- Class A volumetric flasks (various sizes)
- Calibrated micropipettes and tips
- Vortex mixer
- Sonicator bath
- Cryogenic storage vials

Data Summary

Quantitative data regarding the solubility, preparation, and storage of Enalaprilat-D5 are summarized in the tables below.

Table 1: Solubility of Enalaprilat-D5 and Related Compounds

Compound	Solvent	Solubility	Notes
Enalaprilat-D5	DMSO	≥ 2.5 mg/mL; 100 mg/mL	Sonication may be required for higher concentrations.
Enalaprilat-D5 Sodium	Water (H ₂ O)	≥ 100 mg/mL	Highly soluble for aqueous stock solutions.
Enalapril-D5 maleate	DMSO	≥ 50 mg/mL	Use freshly opened, non-hygroscopic DMSO.
Enalapril-D5 maleate	Water (H ₂ O)	33.33 mg/mL	Requires sonication and warming.
Enalapril-D5 maleate	Methanol	Soluble	Specific concentration not stated, but commonly used for 1 mg/mL stocks.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Recommendations
Powder	-20°C	3 years	Store sealed and away from moisture.
Powder	4°C	2 years	Store sealed and away from moisture.
In Solvent	-80°C	6 months	Aliquot to prevent repeated freeze-thaw cycles.
In Solvent	-20°C	1 month	Aliquot to prevent repeated freeze-thaw cycles.

Experimental Protocols

Protocol 1: Preparation of High-Concentration Primary Stock Solution (10 mg/mL in DMSO)

This protocol is suitable for creating a concentrated stock for long-term storage.

- **Weighing:** Accurately weigh 10 mg of Enalaprilat-D5 powder using an analytical balance.
- **Solubilization:** Transfer the powder to a 1 mL Class A volumetric flask. Add approximately 0.8 mL of high-grade DMSO.
- **Mixing:** Vortex the flask for 1-2 minutes. If necessary, place the flask in a sonicator bath for 5-10 minutes to ensure complete dissolution.
- **Final Volume:** Once the solid is completely dissolved, bring the solution to the final 1 mL volume with DMSO. Invert the flask several times to ensure homogeneity.
- **Aliquoting and Storage:** Dispense the stock solution into clearly labeled cryogenic vials in volumes appropriate for future use to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.

Protocol 1: High-Concentration Stock Solution

1. Accurately weigh
10 mg Enalaprilat-D5

2. Transfer powder to
1 mL volumetric flask

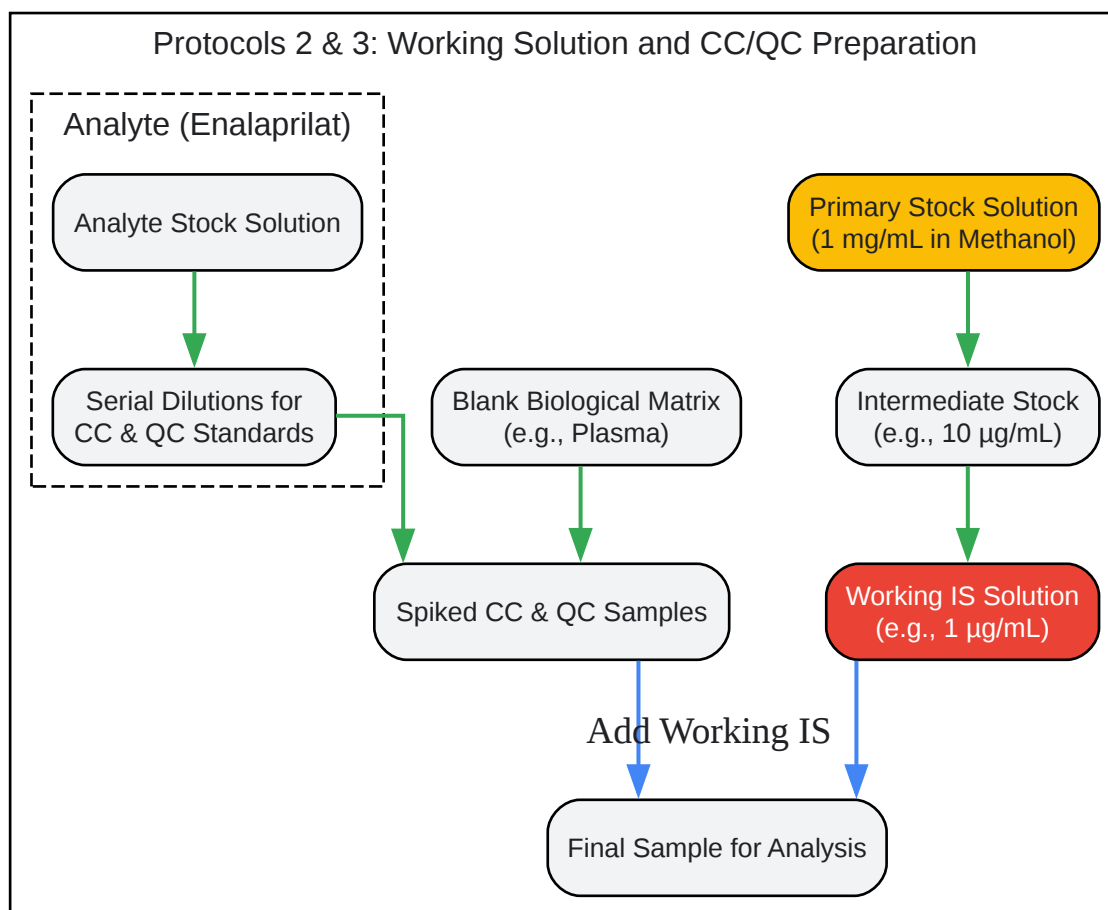
3. Add ~0.8 mL DMSO

4. Vortex and/or sonicate
to completely dissolve

5. Bring to final
volume of 1 mL

6. Aliquot into
cryogenic vials

7. Store at -80°C



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